

# An In-depth Technical Guide to the Physical Properties of Cesium Formate

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## Compound of Interest

Compound Name: Cesium formate

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This technical guide provides a comprehensive overview of the core physical properties of **cesium formate** ( $\text{CHCsO}_2$ ), with a particular focus on its aqueous solutions, commonly referred to as brines. **Cesium formate**'s unique combination of high density, low viscosity, and thermal stability makes it a critical component in various industrial and research applications, including high-pressure/high-temperature (HPHT) oil and gas exploration and as a heat transfer fluid.[1][2]

## Core Physical Properties

**Cesium formate** is a white, hygroscopic crystalline powder that is highly soluble in water.[2][3] Its solutions are clear, colorless liquids that can achieve very high densities, making them ideal for use as drilling and completion fluids.[4][5]

## Data Summary

The following tables summarize the key physical properties of **cesium formate** and its aqueous solutions.

Table 1: General Physical Properties of **Cesium Formate**

| Property            | Value                   | Source |
|---------------------|-------------------------|--------|
| Molecular Formula   | CHCSO <sub>2</sub>      | [6]    |
| Molecular Weight    | 177.92 g/mol            | [7]    |
| Appearance          | White crystalline solid | [2]    |
| Melting Point       | ~50 °C                  | [6][8] |
| Solubility in Water | Very soluble            | [3]    |

Table 2: Physical Properties of Saturated **Cesium Formate** Solutions

| Property                    | Value                                  | Conditions                          | Source     |
|-----------------------------|--|-------------------------------------|------------|
| Saturation Concentration    | 82-83% w/w                             | Ambient                             | [4][9][10] |
| Density                     | Up to 2.4 g/cm <sup>3</sup> (20.0 ppg) | Ambient                             | [4][11]    |
| Viscosity                   | ~5 cP                                  | Ambient                             | [9]        |
| pH                          | 9.0 - 11.0                             | [10][12]                            |            |
| Boiling Point               | 131 °C                                 | For 2.20 g/cm <sup>3</sup> solution | [12]       |
| Crystallization Temperature | 5.1 °C                                 | For 2.20 g/cm <sup>3</sup> solution | [12]       |

Table 3: Temperature-Dependent Properties of **Cesium Formate** Brines

| Property             | Value        | Temperature Range     | Source |
|----------------------|--------------|-----------------------|--------|
| Viscosity            | 1 - 5 cP     | Downhole temperatures | [13]   |
| Thermal Stability    | Up to 190 °C | [11]                  |        |
| Heat Capacity        | 1.38 J/g/K   | 10 - 70 °C            | [12]   |
| Thermal Conductivity | 0.338 W/m/K  | at 10 °C              | [12]   |

## Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of the physical properties of **cesium formate** solutions. Below are summaries of typical protocols.

### Density Measurement

The density of **cesium formate** brines is a critical parameter, particularly in drilling applications. It is typically measured using a pressurized drilling fluid density meter to ensure accuracy, especially when air may be entrained in the fluid.[4] For laboratory purposes, calibrated densitometers are used, and measurements are often taken at various temperatures to establish a density-temperature relationship.

### Viscosity Determination

The viscosity of **cesium formate** solutions is a key factor in their hydraulic efficiency.[13] It is commonly measured using a rheometer, such as a HAAKE MARS III Rheometer with a double-gap cylinder sensor system.[13] Measurements are taken across a range of temperatures and shear rates to fully characterize the fluid's behavior. **Cesium formate** brines are generally Newtonian fluids, meaning their viscosity is independent of the shear rate.[13]

### Crystallization Temperature Measurement

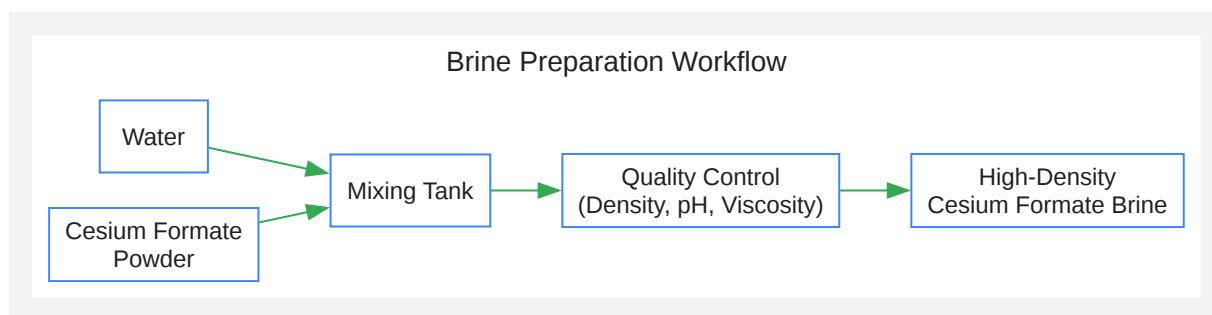
The true crystallization temperature (TCT) is a critical safety and operational parameter, especially in cold environments. The freezing point is often determined using a Beckmann apparatus.[14] For formate brines, which can exhibit significant supercooling, a specialized seeding method is often employed to induce crystallization and determine the true crystallization temperature accurately.

## pH Measurement

The pH of **cesium formate** solutions is an important factor for corrosion control and compatibility with other materials.[12] It is typically measured using a standard pH meter. For concentrated brines, it is common practice to dilute the sample (e.g., 1:10 with deionized water) before measurement to ensure accurate readings.[15]

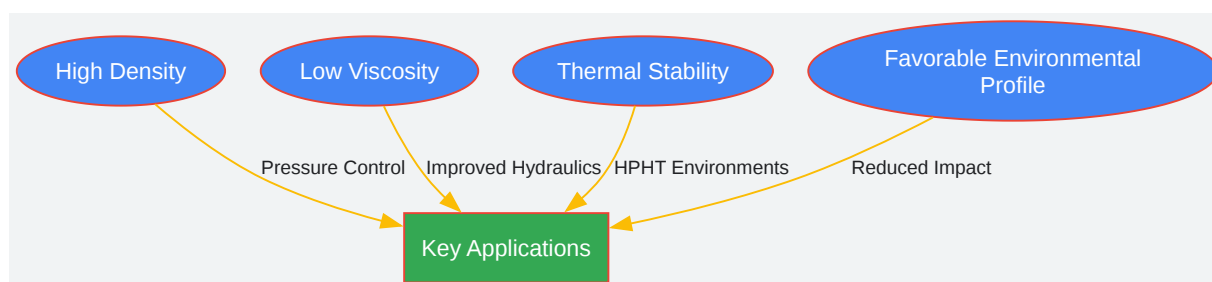
## Logical Workflow and Relationships

The following diagrams illustrate key logical workflows related to the use of **cesium formate** in industrial applications.



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Caption: Workflow for the preparation of **cesium formate** brine.



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Caption: Relationship between properties and applications.

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